

Proper Disposal of Isobutyl Hexanoate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyl hexanoate*

Cat. No.: *B089612*

[Get Quote](#)

Providing critical safety and logistical information for the proper handling and disposal of **isobutyl hexanoate**, this guide offers procedural steps to ensure the safety of laboratory personnel and compliance with environmental regulations.

Isobutyl hexanoate, a combustible liquid and irritant, requires careful management to mitigate risks within a research environment.^{[1][2]} Adherence to established disposal protocols is paramount for the safety of laboratory staff and the preservation of the environment.

Key Physical and Chemical Properties

A thorough understanding of the chemical's properties is the first step in safe handling and disposal.

Property	Value
CAS Number	105-79-3[2][3]
Molecular Formula	C10H20O2[2][3]
Molecular Weight	172.26 g/mol [2][3]
Appearance	Colorless liquid[3]
Flash Point	76 °C (168.8 °F) - closed cup[3]
Density	0.856 g/mL at 25 °C[3][4]
Boiling Point	348 - 350 °C[3][4]
Storage Temperature	2 - 8 °C[3]

Hazard Identification and Personal Protective Equipment (PPE)

Isobutyl hexanoate is classified as a combustible liquid that can cause skin and serious eye irritation.[1][2] Inhalation may also be harmful and cause respiratory tract irritation.[1] Therefore, appropriate personal protective equipment must be worn when handling this chemical.

Recommended PPE includes:

- Eye Protection: Safety glasses or goggles.
- Hand Protection: Chemically resistant gloves.
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[2]
- Respiratory Protection: If working in an area with inadequate ventilation, a respirator may be necessary.[2]

Step-by-Step Disposal Protocol

The disposal of **isobutyl hexanoate** must comply with federal, state, and local regulations. The primary federal legislation governing hazardous waste in the United States is the Resource

Conservation and Recovery Act (RCRA).[5][6][7][8][9]

1. Waste Identification and Collection:

- Treat all **isobutyl hexanoate** waste as hazardous.[10]
- Collect waste **isobutyl hexanoate** in a designated, properly labeled, and sealed container. The container must be chemically compatible with the substance.[6]
- Do not mix **isobutyl hexanoate** with other chemical wastes to prevent unforeseen reactions. [11][12]
- Label the waste container clearly with "Hazardous Waste," the name "**Isobutyl Hexanoate**," and the date of accumulation.[11]

2. Storage of Chemical Waste:

- Store the waste container in a cool, dry, and well-ventilated area, away from sources of ignition.[1][3]
- Ensure the storage area has secondary containment to manage any potential leaks.[6]

3. Accidental Release Measures:

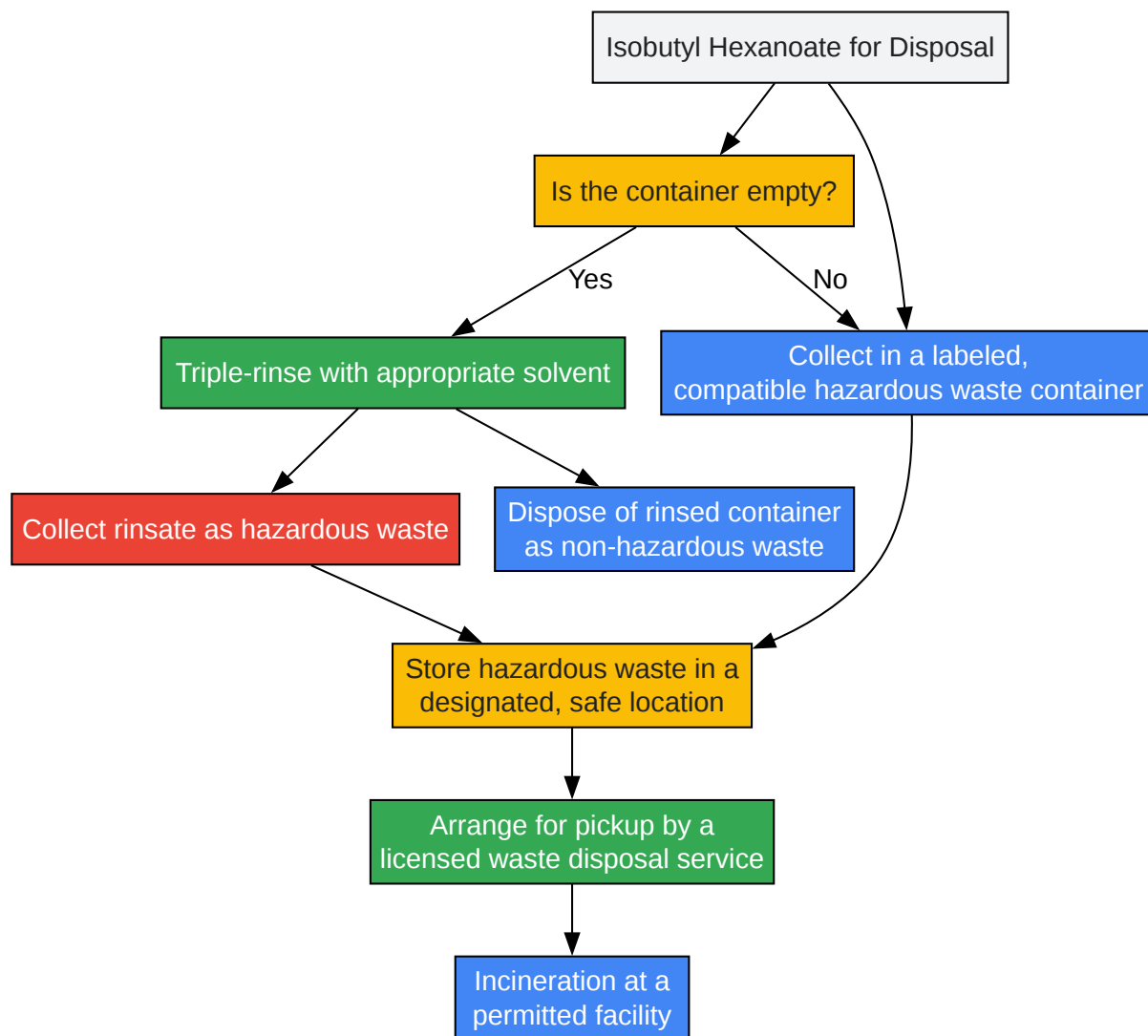
- In the event of a spill, remove all sources of ignition.[1][3]
- Ventilate the area and wear appropriate PPE.[1][3]
- Contain the spill using a non-combustible absorbent material such as sand, earth, or vermiculite.[3]
- Collect the absorbed material and place it in a suitable, closed container for disposal.[1][3]
- Do not allow the spilled chemical to enter drains or waterways.[1][2][3]

4. Disposal Procedure:

- **Isobutyl hexanoate** should be disposed of through a licensed professional waste disposal service.[\[1\]](#)
- This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Never dispose of **isobutyl hexanoate** down the drain or in the regular trash.[\[13\]](#)
- Empty containers that held **isobutyl hexanoate** should be treated as hazardous waste unless they have been triple-rinsed. The rinsate from this process must also be collected and disposed of as hazardous waste.[\[10\]](#)

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **isobutyl hexanoate**.



[Click to download full resolution via product page](#)

Disposal workflow for **isobutyl hexanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mu-intel.com [mu-intel.com]
- 2. aurochemicals.com [aurochemicals.com]
- 3. chemicalbook.com [chemicalbook.com]
- 4. Isobutyl hexanoate | 105-79-3 [chemicalbook.com]
- 5. youtube.com [youtube.com]
- 6. danielshealth.com [danielshealth.com]
- 7. epa.gov [epa.gov]
- 8. dnr.mo.gov [dnr.mo.gov]
- 9. epa.gov [epa.gov]
- 10. vumc.org [vumc.org]
- 11. wattbarind.com [wattbarind.com]
- 12. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 13. acs.org [acs.org]
- To cite this document: BenchChem. [Proper Disposal of Isobutyl Hexanoate: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b089612#isobutyl-hexanoate-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com